An In-Depth Technical Guide to the CMD178C3 Mixer

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Compound of Interest

Compound Name: *Cmd178 tfa*

Cat. No.: *B10825517*

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Introduction:

The CMD178C3 is a passive, double-balanced mixer designed for frequency up- and down-conversion applications.[1] Fabricated in Gallium Arsenide (GaAs) Monolithic Microwave Integrated Circuit (MMIC) technology, it offers a wide operational frequency range and high isolation in a compact, surface-mount package. This guide provides a detailed analysis of the CMD178C3's functional block diagram, performance characteristics, and typical experimental setups. While the initial query mentioned "Cmd178," this document focuses on the readily available and well-documented CMD178C3, a general-purpose mixer suitable for a variety of high-frequency applications.[1]

Functional Block Diagram Analysis

The core of the CMD178C3 is a double-balanced mixer topology. This design inherently provides high isolation between the radio frequency (RF), local oscillator (LO), and intermediate frequency (IF) ports. The high isolation is achieved through optimized balun structures integrated into the MMIC.[1] The passive design means that the mixer does not require a DC power supply for operation, simplifying its integration into larger systems.

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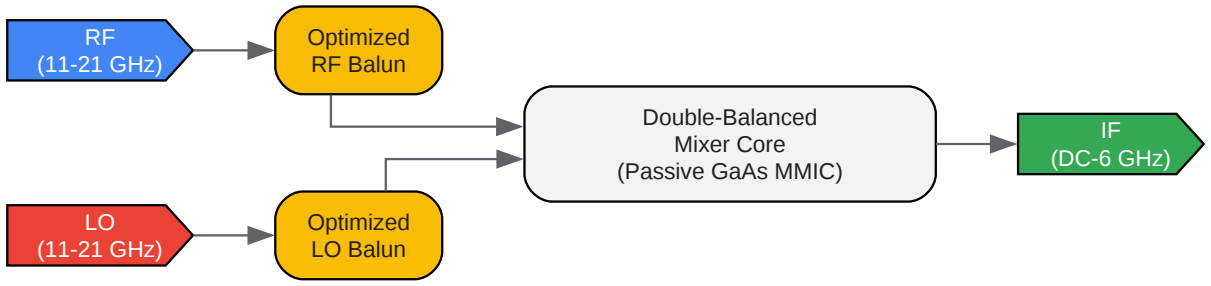
Below is a functional block diagram representing the signal flow and key components of the CMD178C3 mixer.



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Functional Block Diagram of the CMD178C3 Mixer.

This diagram illustrates the signal path from the RF and LO inputs, through their respective baluns, to the mixer core where the frequency conversion occurs, and finally to the IF output.

Performance Data

The following tables summarize the key performance metrics of the CMD178C3 mixer, providing a clear basis for comparison and system design considerations. The electrical specifications are provided for an IF of 100 MHz and an LO drive level of +13 dBm at an ambient temperature of 25°C.[1]

Table 1: Frequency Ranges

Parameter	Frequency Range	Units
RF & LO	11 - 21	GHz
IF	DC - 6	GHz

Table 2: Key Performance Specifications

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Parameter	Minimum	Typical	Maximum	Units
Conversion Loss	-	6	8	dB
Noise Figure (SSB)	-	6	8	dB
LO to RF Isolation	35	43	-	dB
LO to IF Isolation	33	48	-	dB
RF to IF Isolation	17	25	-	dB
Input P1dB	-	9	-	dBm
Input IP3	-	16	-	dBm

Table 3: Absolute Maximum Ratings

Parameter	Rating	Units
RF / IF Input Power	+22	dBm
LO Drive	+22	dBm
Operating Temperature	-40 to 85	°C
Storage Temperature	-55 to 150	°C

Experimental Protocols & Methodologies

The characterization of the CMD178C3 mixer involves standard high-frequency measurement techniques. A typical experimental setup for measuring conversion loss and isolation is described below.

Objective: To measure the conversion loss and port-to-port isolation of the CMD178C3 mixer.

Equipment:

- Vector Network Analyzer (VNA) with frequency extension modules (if necessary)

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- Two microwave signal generators (for RF and LO signals)
- A spectrum analyzer (for IF signal analysis)
- DC power supply (if active biasing of surrounding components is needed)
- CMD178C3 evaluation board or a custom test fixture
- High-frequency cables and connectors

Methodology for Conversion Loss Measurement:

- Calibration: Perform a full two-port calibration of the VNA over the desired frequency range.
- Setup: Connect the RF signal generator to the RF port of the CMD178C3 and the LO signal generator to the LO port. Connect the IF port to the spectrum analyzer.
- Signal Application: Set the RF and LO signal generators to the desired frequencies and power levels. The LO drive level is typically set to +13 dBm.[1]
- Measurement: Measure the power of the resulting IF signal on the spectrum analyzer.
- Calculation: The conversion loss is the difference in power between the input RF signal and the output IF signal, expressed in dB.

Methodology for Isolation Measurement:

- Setup: To measure LO to RF isolation, connect the LO signal generator to the LO port and the spectrum analyzer to the RF port. The IF port should be terminated with a 50-ohm load.
- Measurement: Measure the power of the LO signal that leaks to the RF port.
- Calculation: The isolation is the difference in power between the input LO signal and the leaked signal at the RF port, expressed in dB.
- Repeat: Repeat the process for LO to IF and RF to IF isolation measurements by reconfiguring the connections accordingly.

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The following workflow diagram illustrates the general process for characterizing the CMD178C3 mixer.



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Workflow for CMD178C3 Mixer Characterization.

This technical guide provides a foundational understanding of the CMD178C3 mixer, its performance characteristics, and the methodologies for its experimental evaluation. For more

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detailed information, including S-parameter data and application-specific circuit designs, consulting the official product datasheet is recommended.

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References

- 1. qorvo.com [qorvo.com]
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